Application Notes and Protocols for 4CzTPN in Cellular Imaging

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Compound of Interest

Compound Name:	*4CzTPN*
CAS No.:	*1416881-53-2*
Cat. No.:	*B3027859*

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Introduction

4CzTPN (2,3,5,6-tetrakis(carbazol-9-yl)-1,4-dicyanobenzene) and its derivatives are advanced fluorescent probes belonging to the class of Thermally Activated Delayed Fluorescence (TADF) emitters. Their unique photophysical properties, including high quantum yields and large two-photon absorption cross-sections, make them excellent candidates for high-contrast one-photon and two-photon cellular imaging. Two-photon microscopy, in particular, offers significant advantages for live-cell and deep-tissue imaging due to the use of near-infrared (NIR) excitation light, which minimizes phototoxicity and enhances penetration depth.

This document provides detailed protocols for the preparation of **4CzTPN**-based nanoparticles, cytotoxicity assessment, and their application in one-photon and two-photon fluorescence microscopy for cellular imaging.

Data Presentation: Photophysical Properties of 4CzTPN-Ph Nanoparticles

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For cellular imaging applications, **4CzTPN** derivatives are often formulated as nanoparticles (NPs) to ensure dispersibility in aqueous media. The following table summarizes the key photophysical properties of **4CzTPN**-Ph nanoparticles in deionized water.

Property	Value	Reference
One-Photon Absorption (OPA)		
Absorption Maximum (λ_abs)	~350 nm	[1]
One-Photon Emission (OPE)		
Emission Maximum (λ_em)	588 nm	[2]
Photoluminescence Quantum Yield (Φ_PL)	3.6%	[2]
Two-Photon Absorption (TPA)		
Two-Photon Absorption Cross-Section (σ_2)	24 GM	[2]
Physical Properties		
Mean Diameter (DLS)	~80 nm	[1]
Polydispersity Index (PDI)	< 0.2	[1]
Zeta Potential	-25 mV	[1]

Experimental Protocols

Preparation of 4CzTPN-Ph Nanoparticles by Nanoprecipitation

This protocol describes the self-assembly of **4CzTPN**-Ph into nanoparticles suitable for cellular imaging.

Materials:

- **4CzTPN**-Ph powder

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- Tetrahydrofuran (THF), analytical grade
- Deionized water
- Vortex mixer
- Sonicator bath

Procedure:

- Stock Solution Preparation: Prepare a 1 mg/mL stock solution of **4CzTPN**-Ph in THF.
- Nanoprecipitation: a. Vigorously vortex 1 mL of deionized water. b. While vortexing, rapidly inject 10 µL of the **4CzTPN**-Ph stock solution into the deionized water. c. Continue vortexing for 30 seconds to ensure proper mixing and nanoparticle formation.
- Solvent Removal: Sonicate the nanoparticle suspension for 10 minutes to aid in the evaporation of THF.
- Characterization (Optional): Characterize the size distribution and zeta potential of the prepared nanoparticles using Dynamic Light Scattering (DLS).
- Storage: Store the nanoparticle suspension at 4°C for future use.

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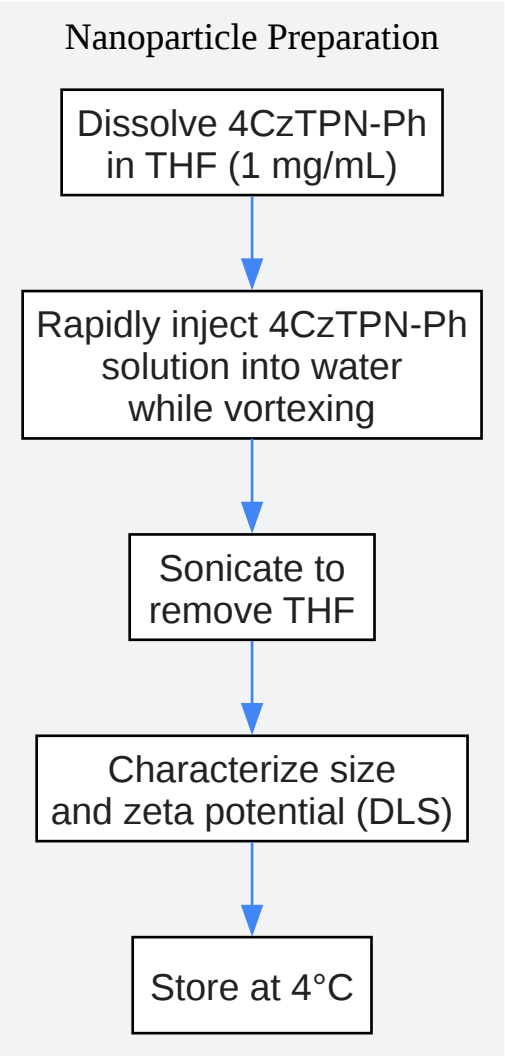

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Fig. 1: Workflow for **4CzTPN**-Ph nanoparticle preparation.

Cytotoxicity Assessment by MTT Assay

This protocol outlines the procedure for evaluating the cytotoxicity of **4CzTPN**-Ph nanoparticles on a selected cell line (e.g., HeLa) using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Materials:

- HeLa cells (or other suitable cell line)

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- Dulbecco's Modified Eagle's Medium (DMEM) with 10% Fetal Bovine Serum (FBS)
- **4CzTPN**-Ph nanoparticle suspension
- MTT solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well plates
- Microplate reader

Procedure:

- Cell Seeding: Seed HeLa cells into a 96-well plate at a density of 5,000 cells/well in 100 µL of complete DMEM and incubate for 24 hours at 37°C in a 5% CO_2 incubator.
- Nanoparticle Treatment: a. Prepare serial dilutions of the **4CzTPN**-Ph nanoparticle suspension in complete DMEM. b. Remove the old medium from the cells and replace it with 100 µL of the nanoparticle-containing medium at various concentrations. Include a vehicle control (medium with the same amount of residual THF as the highest nanoparticle concentration) and a positive control for cytotoxicity (e.g., Triton X-100). c. Incubate the cells for 24 hours.
- MTT Incubation: a. Add 10 µL of MTT solution to each well. b. Incubate for 4 hours at 37°C.
- Formazan Solubilization: a. Carefully remove the medium from each well. b. Add 100 µL of DMSO to each well to dissolve the formazan crystals. c. Gently shake the plate for 15 minutes to ensure complete dissolution.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate cell viability as a percentage of the untreated control cells.

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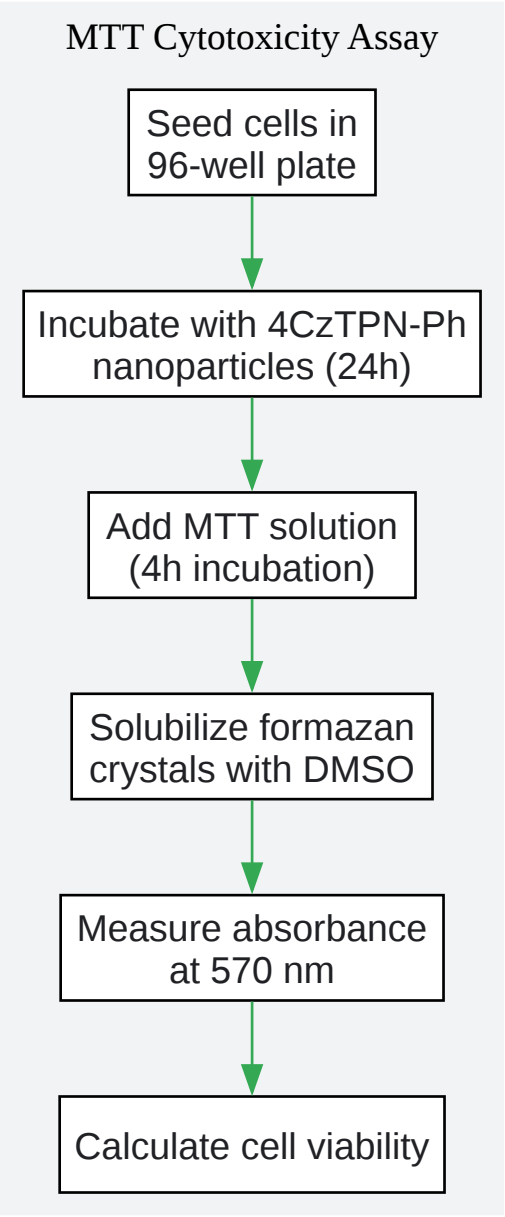

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Fig. 2: Workflow for the MTT cytotoxicity assay.

One-Photon and Two-Photon Cellular Imaging

This protocol provides a general procedure for staining and imaging live cells with **4CzTPN**-Ph nanoparticles.

Materials:

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- HeLa cells (or other suitable cell line)
- Glass-bottom imaging dishes
- Complete DMEM
- **4CzTPN**-Ph nanoparticle suspension
- Phosphate-buffered saline (PBS)
- Confocal microscope with one-photon and two-photon excitation capabilities

Procedure:

- Cell Culture: Culture HeLa cells on glass-bottom imaging dishes until they reach 60-70% confluency.
- Cell Staining: a. Remove the culture medium and wash the cells once with PBS. b. Add fresh complete DMEM containing the **4CzTPN**-Ph nanoparticle suspension (final concentration typically 5-20 µg/mL, to be optimized for the specific cell line and imaging setup). c. Incubate the cells for 1-2 hours at 37°C in a 5% CO_2 incubator.
- Washing: Remove the nanoparticle-containing medium and wash the cells twice with warm PBS to remove unbound nanoparticles.
- Imaging: a. Add fresh, pre-warmed complete DMEM to the cells. b. Place the imaging dish on the microscope stage, ensuring the environmental chamber is maintained at 37°C and 5% CO_2. c. One-Photon Imaging: i. Excite the sample using a 405 nm or 488 nm laser line. ii. Collect the emission signal in the range of 550-650 nm. iii. Adjust laser power and detector gain to obtain optimal signal-to-noise ratio while minimizing photobleaching. d. Two-Photon Imaging: i. Use a tunable femtosecond laser set to an excitation wavelength of approximately 800-900 nm. ii. Collect the emission signal in the same range as for one-photon imaging (550-650 nm). iii. Optimize laser power and detector settings for high-resolution imaging with minimal phototoxicity. e. Acquire images, including Z-stacks for 3D reconstruction if desired.

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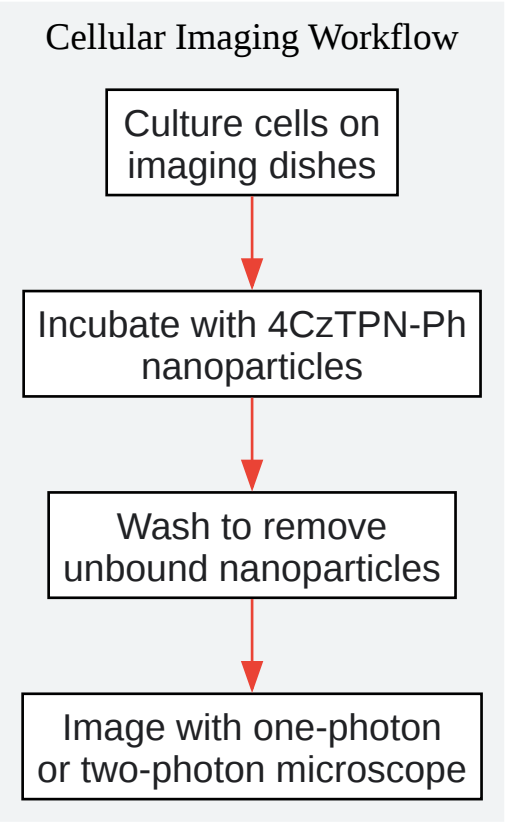

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Fig. 3: General workflow for cellular imaging.

Applications in Drug Development

The use of **4CzTPN**-based fluorescent probes in cellular imaging has several potential applications in drug discovery and development:

- High-Content Screening (HCS): The bright and photostable fluorescence of **4CzTPN** nanoparticles allows for robust and automated imaging of cellular responses to drug candidates in HCS platforms.
- Monitoring Drug Delivery: By encapsulating therapeutic agents within or attaching them to **4CzTPN**-based nanoparticles, the uptake and intracellular trafficking of the drug delivery system can be visualized in real-time.
- Assessing Cellular Health and Toxicity: Changes in cell morphology, organelle integrity, or other cellular parameters upon drug treatment can be monitored using **4CzTPN** as a general

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cytoplasmic stain.

- Deep-Tissue Imaging of 3D Cell Cultures and Spheroids: The enhanced penetration depth of two-photon microscopy with **4CzTPN** probes enables the visualization of drug effects in more physiologically relevant 3D cell culture models.

Concluding Remarks

4CzTPN and its derivatives represent a versatile class of fluorescent probes for advanced cellular imaging. The protocols provided herein offer a comprehensive guide for their preparation, characterization, and application in both one-photon and two-photon microscopy. By leveraging the unique photophysical properties of these TADF emitters, researchers can gain valuable insights into cellular processes and accelerate drug development efforts.

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